

Pentaamminechloroiridium(III) Chloride: Operational Disposal & Safety Guide

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Compound of Interest

Compound Name: *Pentaamminechloroiridium(III)
chloride*

CAS No.: *15742-38-8*

Cat. No.: *B098875*

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Executive Summary & Core Directive

Do not treat **Pentaamminechloroiridium(III) chloride** () as standard inorganic salt waste.

While Iridium is not one of the "RCRA 8" federally regulated heavy metals (unlike Lead or Mercury), it poses distinct environmental risks and significant economic considerations. This compound is a precious metal salt; therefore, the primary disposal objective is Reclamation, followed by Hazardous Waste Segregation.

Immediate Hazards:

- Irritant: Skin, eye, and respiratory tract irritant (H315, H319, H335).
- Chemical Incompatibility: Reacts with strong bases to release ammonia gas; potential catalytic activity with organic solvents.

Pre-Disposal Hazard Assessment

Before initiating any disposal workflow, verify the material state and quantity.

Parameter	Technical Specification
CAS Number	13855-35-1 (cation complex generic); 15742-38-8 (specific salt)
Formula	
Physical State	Yellow to tan powder/crystals
Solubility	Soluble in water; slightly soluble in alcohol.
RCRA Status	Non-RCRA 8. Not P-listed or U-listed.
Waste Code	State-specific (often D001/D002 if mixed) or generic "Toxic Inorganic Solid."

Critical Incompatibilities (The "Why" Behind Segregation)

- Strong Bases (NaOH, KOH): The ammine ligands () coordinated to the Iridium center are stable under neutral conditions. However, high pH environments can displace these ligands or deprotonate them, leading to the release of toxic Ammonia gas ().
 - Protocol: Never mix Ir-ammine waste with high-pH alkaline waste streams.
- Strong Oxidizers: Can destabilize the complex, potentially releasing chlorine gas or nitrogen oxides ().
- Organic Solvents: Iridium compounds are potent catalysts. Mixing this salt with flammable organic solvents in a waste container can lower the activation energy for oxidation reactions, creating a fire hazard or pressure buildup.

Operational Protocols: Disposal & Recovery

Scenario A: Solid Waste (Pure Compound or Spill Debris)

Applicable for: Expired reagents, contaminated weighing boats, spill cleanup materials.

- Containerization: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk.
- Labeling: Mark clearly as "Hazardous Waste - Solid - Iridium Compound."
- Segregation: Do not co-mingle with other heavy metals (like Osmium or Ruthenium) if reclamation is intended, as mixed metals are more expensive to refine.
- Sealing: Parafilm the cap to prevent moisture ingress, which can cause caking and hydrolysis over time.

Scenario B: Aqueous Solutions (Reaction Mixtures)

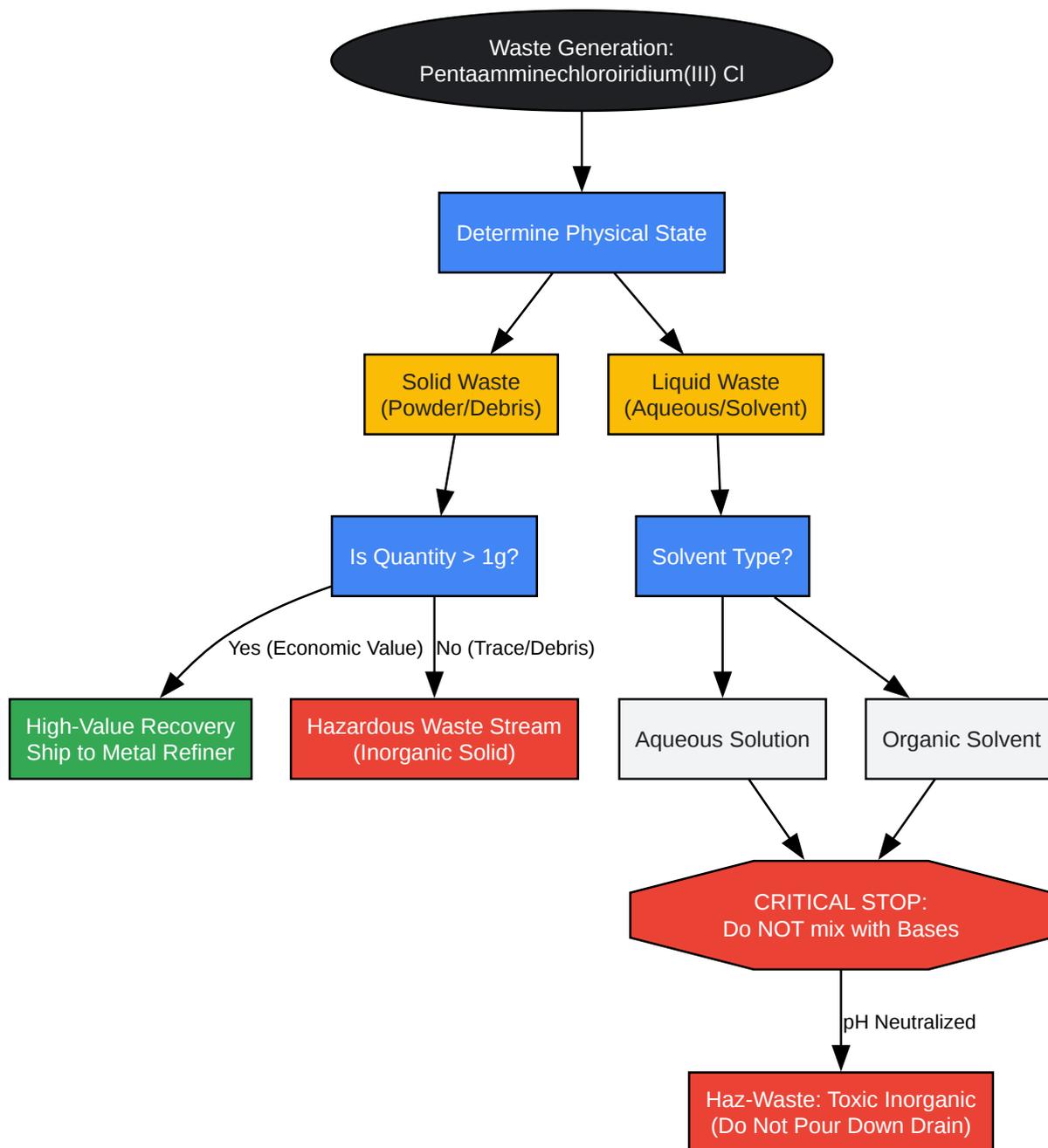
Applicable for: Mother liquors, wash solvents.

The "Precipitation" Myth: Unlike Silver or Lead, Iridium ammine complexes are highly water-soluble and difficult to precipitate simply by adjusting pH (which risks ammonia release). Do not attempt to precipitate Iridium in the lab for disposal.

- Volume Reduction: If the volume is large (>1L) and dilute, use a rotary evaporator to concentrate the solution to a minimum volume.
- Collection: Transfer the concentrate to a dedicated "Aqueous Heavy Metal Waste" carboy.
- pH Check: Ensure the waste stream remains near neutral (pH 6-8).
- Reclamation Tag: If the total Iridium content exceeds 1g, attach a "High Value Metal for Reclamation" tag. This alerts the waste contractor to divert the stream for refining rather than incineration/landfill.

Workflow Visualization: The Waste Decision Tree

The following diagram outlines the logical flow for determining the correct disposal path, ensuring safety and economic efficiency.



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Figure 1: Decision matrix for segregating Iridium waste streams to maximize safety and economic recovery.

Emergency Spill Response Protocol

In the event of a spill, immediate containment is required to prevent dust inhalation and environmental release.

- PPE Upgrade: Don N95 respirator (or half-mask with P100 cartridges), nitrile gloves (double-gloved), and safety goggles.
- Dry Spill (Powder):
 - Do not sweep vigorously (creates dust).
 - Cover the spill with a damp paper towel to suppress dust.
 - Scoop material into a waste jar using a plastic spatula.
 - Wipe the area with a soap/water solution.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Wet Spill (Solution):
 - Absorb with inert material (vermiculite or chemical spill pads).
 - Do not use "chem-sorb" products containing strong acids or bases.
 - Place saturated absorbents into a double-bagged hazardous waste container.

References

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Email: info@benchchem.com